

An In-depth Technical Guide to Ferric Cacodylate: Molecular Structure and Properties

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Compound of Interest

Compound Name: Ferric cacodylate

Cat. No.: B1216655

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Abstract

Ferric cacodylate, an organoarsenic compound containing iron in the +3 oxidation state, has historical applications in veterinary medicine. This technical guide provides a comprehensive overview of its molecular structure, physicochemical properties, and toxicological profile. This document synthesizes available data to support research and development activities, presenting quantitative information in structured tables, outlining experimental methodologies, and visualizing key conceptual frameworks.

Molecular Structure and Identification

Ferric cacodylate, systematically named iron(III) tris(dimethylarsinate), is a complex of ferric iron with three cacodylate ligands. The cacodylate anion, $(\text{CH}_3)_2\text{AsO}_2^-$, acts as a bidentate ligand, coordinating to the iron center through its two oxygen atoms.

Chemical Identifiers

Identifier	Value
IUPAC Name	dimethylarsinate;iron(3+)
Molecular Formula	C ₆ H ₁₈ As ₃ FeO ₆
Molecular Weight	466.81 g/mol [1]
CAS Number	5968-84-3[2]
SMILES	C--INVALID-LINK--(C)[O-].C--INVALID-LINK--(C)[O-].C--INVALID-LINK--(C)[O-].[Fe+3]

Due to the presence of the paramagnetic Fe(III) ion, obtaining high-resolution NMR spectra for structural elucidation is challenging.[3][4][5]

Physicochemical Properties

Ferric cacodylate is a yellowish amorphous powder.[6] Its solubility and thermal stability are key parameters for its handling and formulation.

Physicochemical Data

Property	Value	Source
Physical State	Yellowish, amorphous powder	[6]
Solubility in Water	6.67 g/100 mL (cold water)	
Solubility in Alcohol	Slightly soluble	
Melting Point	Data not available	
Boiling Point	Data not available	
Density	Data not available	
Decomposition	Decomposes upon heating	[7][8]

Experimental Protocols

Synthesis of Ferric Cacodylate

A general method for the synthesis of **ferric cacodylate** involves the reaction of a soluble ferric salt with a soluble cacodylate salt in an aqueous solution.

Protocol: Synthesis of **Ferric Cacodylate**

- Reactant Preparation:
 - Prepare a 1 M aqueous solution of ferric chloride (FeCl_3).
 - Prepare a 3 M aqueous solution of sodium cacodylate ($\text{Na}(\text{CH}_3)_2\text{AsO}_2$).
- Reaction:
 - Slowly add the ferric chloride solution to the sodium cacodylate solution with constant stirring. A precipitate of **ferric cacodylate** will form.
- Isolation and Purification:
 - Collect the precipitate by filtration.
 - Wash the precipitate with distilled water to remove any unreacted salts.
 - Dry the product under vacuum at room temperature.

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